

# In-Depth Technical Guide: 4-Propyloctan-1-ol

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## Compound of Interest

Compound Name: 4-Propyl-1-octanol

Cat. No.: B1371254

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Disclaimer: This document aims to provide a comprehensive overview of 4-propyloctan-1-ol. However, publicly available scientific literature lacks specific studies on the biological activity, experimental protocols, and defined signaling pathways directly associated with this compound. Therefore, this guide summarizes its known chemical properties and provides a broader context based on the characteristics of structurally related long-chain and branched-chain alcohols.

## Chemical and Physical Properties

4-Propyloctan-1-ol is a branched-chain primary alcohol. Its fundamental properties are summarized below.

Property	Value	Source
IUPAC Name	4-propyloctan-1-ol	PubChem
Molecular Formula	C <sub>11</sub> H <sub>24</sub> O	PubChem[1]
Molecular Weight	172.31 g/mol	PubChem[1]
CAS Number	137008-38-9	PubChem[1]
XLogP3	4.3	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	8	PubChem
Topological Polar Surface Area	20.2 Å <sup>2</sup>	PubChem

## Synthesis and Manufacturing

Detailed, publicly accessible protocols for the specific synthesis of 4-propyloctan-1-ol are not readily available in the searched scientific literature. However, the synthesis of structurally similar branched-chain alcohols can often be achieved through established organometallic reactions.

A potential synthetic approach could involve the Grignard reaction. This would entail the reaction of a Grignard reagent, such as propyl magnesium bromide, with an appropriate aldehyde, followed by an aqueous workup to yield the desired alcohol.

Below is a conceptual workflow for a possible synthesis route.

Caption: Conceptual workflow for the synthesis of 4-propyloctan-1-ol.

## Biological Context and Toxicological Profile of Related Compounds

While no specific biological data for 4-propyloctan-1-ol was found, general toxicological information on long-chain and branched-chain alcohols is available.

## General Toxicity of Long-Chain Alcohols

Long-chain alcohols are generally characterized by low acute and repeat-dose toxicity.<sup>[2]</sup> High doses may lead to minimal liver toxicity.<sup>[2]</sup> They typically do not show evidence of genotoxicity, reproductive toxicity, or developmental toxicity.<sup>[2]</sup> Skin irritation potential is dependent on the carbon chain length, with alcohols in the C6-C11 range being considered irritants.<sup>[2]</sup>

## General Toxicity of Branched-Chain Saturated Alcohols

A safety assessment of branched-chain saturated alcohols used as fragrance ingredients indicated a low order of acute toxicity. Repeated application of several tested branched-chain alcohols showed low systemic toxicity. Furthermore, studies on eight different branched-chain saturated alcohols and their metabolites did not reveal any in vivo or in vitro genotoxicity.

## Potential Signaling Pathways and Mechanisms of Action (Hypothetical)

Given the absence of specific data for 4-propyloctan-1-ol, its mechanism of action can only be hypothesized based on the properties of other long-chain alcohols. Due to their amphipathic nature, long-chain alcohols can interact with cell membranes, potentially influencing membrane fluidity and the function of membrane-bound proteins.

The general pharmacological effects of simpler alcohols, such as ethanol, involve interactions with neurotransmitter receptors like GABA-A and NMDA receptors. However, it is important to note that the significantly larger and more lipophilic structure of 4-propyloctan-1-ol makes a direct comparison of its pharmacological profile to that of small-chain alcohols highly speculative.

A logical diagram illustrating the potential interaction of a generic long-chain alcohol with a cell membrane is provided below.

Caption: Hypothetical interaction of 4-propyloctan-1-ol with a cell membrane.

## Conclusion and Future Directions

Currently, there is a significant gap in the scientific literature regarding the biological effects and potential applications of 4-propyloctan-1-ol. While its chemical properties are documented, its pharmacological and toxicological profiles remain uninvestigated. Future research should focus on in vitro and in vivo studies to elucidate its biological activity, mechanism of action, and safety profile. Such studies would be crucial to determine its potential for use in drug development or other scientific applications.

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## References

- 1. Fatty alcohol - Wikipedia [en.wikipedia.org]
- 2. Human health risk assessment of long chain alcohols - PubMed [pubmed.ncbi.nlm.nih.gov]
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